

LEO 134310 discovery and development history

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LEO 134310

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An In-depth Technical Guide to **LEO 134310**: A Novel Non-Steroidal Glucocorticoid Receptor Agonist For Researchers, Scientists, and Drug Development Professionals

Abstract

LEO 134310 is a non-steroidal, potent, and selective glucocorticoid receptor (GR) agonist developed by LEO Pharma for the topical treatment of inflammatory skin diseases such as psoriasis and atopic dermatitis.[1][2][3][4] A key innovation in its design is its "dual-soft" nature; it is engineered for high local efficacy with rapid enzymatic deactivation in systemic circulation, aiming to minimize the local and systemic side effects associated with traditional topical corticosteroids, particularly skin atrophy.[1][2][5] Preclinical data demonstrates high GR binding affinity and potent anti-inflammatory activity.[1][6][7] **LEO 134310** has been evaluated in Phase 1 clinical trials.[3][8][9]

Discovery and Development Rationale

Topical glucocorticoids are a cornerstone in dermatology for their broad anti-inflammatory effects.[1] However, their long-term use is limited by adverse effects such as skin atrophy, which is one of the most frequent complications.[2][5][10] These effects are linked to the activation of the glucocorticoid receptor (GR), a transcription factor that regulates a multitude of genes.[1][5] The development of **LEO 134310** was driven by the need for a safer alternative that could separate the desired anti-inflammatory effects (transrepression) from the undesirable atrophic effects (often linked to transactivation and mineralocorticoid receptor activation).[1][2]

LEO 134310 was designed as a Selective Glucocorticoid Receptor Agonist/Modulator (SEGRAM) with two key features:

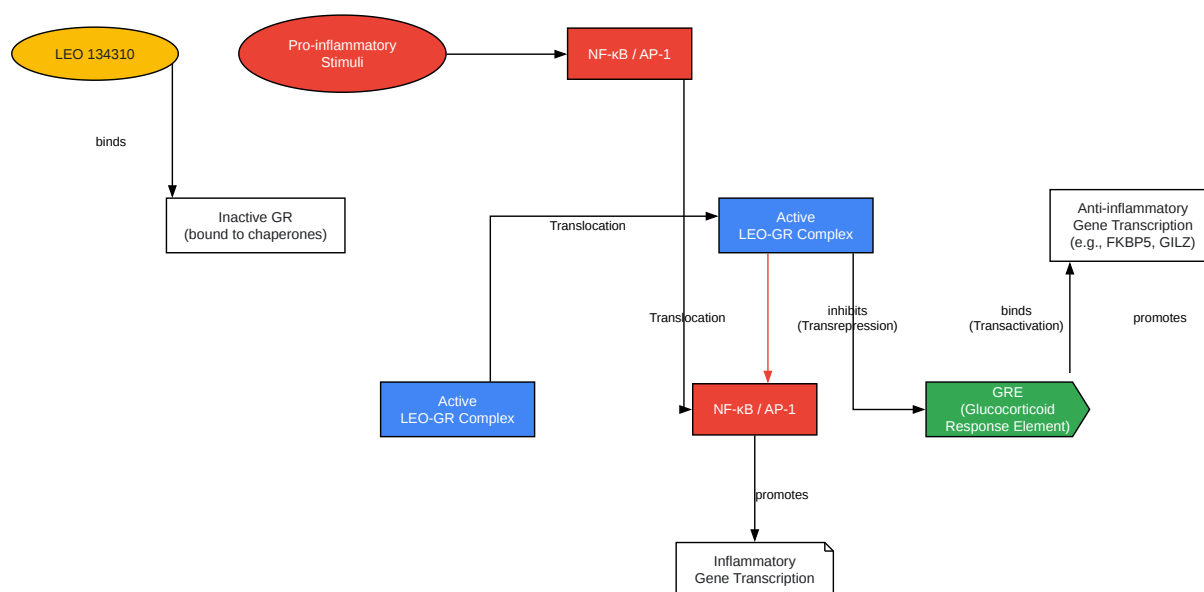
- **High Selectivity:** It shows high selectivity for the GR over other nuclear receptors, including the mineralocorticoid receptor (MR), which has been associated with skin atrophy.[\[1\]](#)[\[11\]](#)
- **"Dual-Soft" Drug Design:** It is rapidly metabolized by enzymatic hydrolysis into a less active form upon entering systemic circulation, thereby reducing the risk of systemic side effects like hypothalamic-pituitary-adrenal (HPA) axis suppression.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[11\]](#)

Mechanism of Action

Like other glucocorticoids, **LEO 134310** exerts its effects by binding to the GR in the cytoplasm.[\[5\]](#) Upon binding, the GR-ligand complex translocates to the nucleus to regulate gene expression through two primary mechanisms:[\[1\]](#)[\[5\]](#)

- **Transrepression:** The GR monomer inhibits the activity of pro-inflammatory transcription factors such as NF- κ B and AP-1, downregulating the expression of inflammatory cytokines.[\[5\]](#)[\[11\]](#) This is considered the primary pathway for the anti-inflammatory effects of glucocorticoids.
- **Transactivation:** The GR homodimer binds to glucocorticoid response elements (GREs) on DNA to activate the transcription of various genes, including anti-inflammatory genes like FKBP5 and GILZ.[\[5\]](#)[\[11\]](#) This pathway is also associated with many of the adverse effects.[\[2\]](#)

LEO 134310 is a full agonist that demonstrates efficacy in both transrepression and transactivation pathways.[\[1\]](#) However, it requires a significantly higher concentration for transactivation compared to transrepression, which may contribute to its improved safety profile.[\[1\]](#)



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Caption: Simplified signaling pathway of **LEO 134310**.

Quantitative Preclinical Data

LEO 134310 has been characterized in a series of preclinical assays and compared to established topical corticosteroids, betamethasone 17-valerate (BMV) and clobetasol 17-propionate (CP).

Table 1: In Vitro Receptor Binding and Functional Activity

Parameter	LEO 134310	BMV	CP
GR Binding Affinity (EC ₅₀)	14 nM	-	-
GR Transrepression (EC ₅₀)	1.2 nM	0.57 nM	-
GR Transactivation (EC ₅₀)	410 nM	-	-
Transrepression Efficacy (E _{max})	100%	-	-
Transactivation Efficacy (E _{max})	95%	-	-

Data sourced from a 2022 Scientific Reports publication.[\[1\]](#)

Table 2: In Vivo Pharmacokinetics

Species	Clearance	Predicted Human Half-life
Rat	5-fold liver blood flow	< 5 min
Dog	15-fold liver blood flow	< 5 min
Human (predicted)	>200 mL/min/kg	-

Data sourced from a 2022 Scientific Reports publication and a conference abstract.[\[11\]](#)[\[12\]](#)

Key Experimental Protocols

GR Binding and Functional Assays

- GR Binding Assay: The binding affinity of **LEO 134310** to the human GR was assessed using a fluorescence polarization assay. The assay measures the competition between the test compound and a fluorescently labeled GR ligand (Fluormone™ GS1) for binding to the receptor.[\[11\]](#)

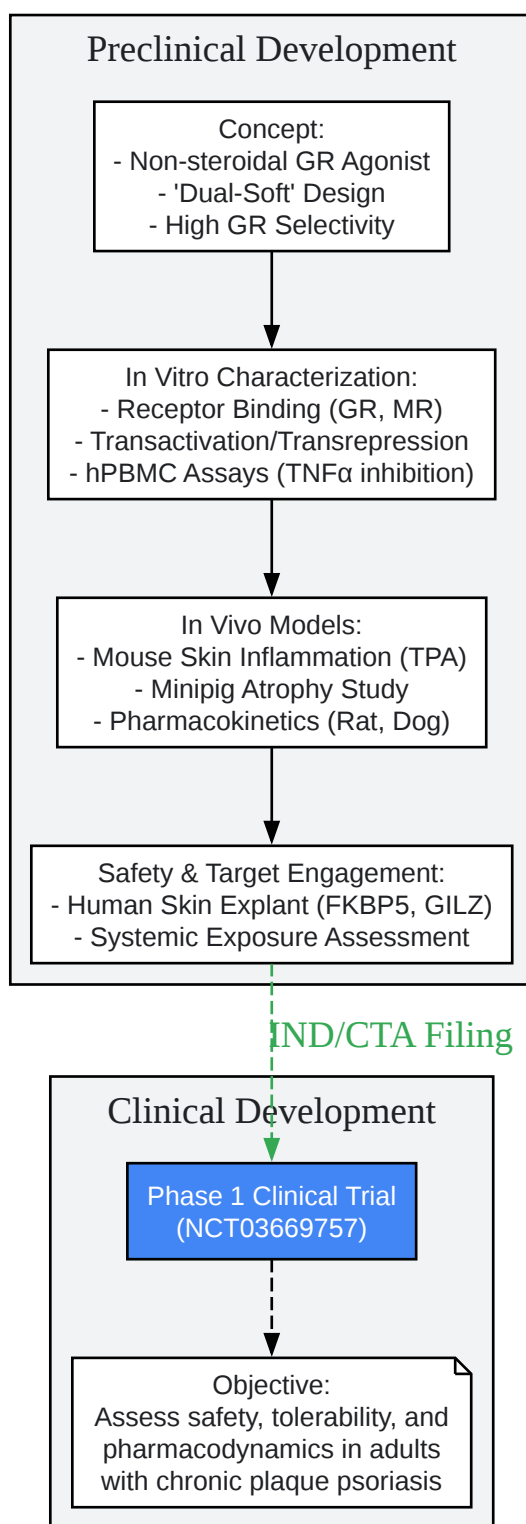
- **Transactivation/Transrepression Assays:** HeLa reporter cell lines were used. For transactivation, cells express a GR-driven luciferase reporter. For transrepression, cells are stimulated with TNF α to activate NF- κ B, and the ability of the compound to repress NF- κ B-driven reporter gene expression is measured.[\[1\]](#)
- **Mineralocorticoid Receptor (MR) Agonist Assay:** A proprietary luciferase reporter cell line expressing the native MR receptor (Indigo Biosciences) was used. Luminescence was quantified after 24 hours of incubation with the test compounds to assess off-target agonist activity.[\[11\]](#)

In Vivo Models

- **TPA-Induced Skin Inflammation Mouse Model:** 12-O-Tetradecanoylphorbol-13-acetate (TPA) is applied to mouse ears to induce inflammation. The test compounds are then applied topically, and the reduction in ear swelling and inflammatory markers is measured to determine anti-inflammatory efficacy.[\[1\]](#)
- **Minipig Atrophy Study:** Test compounds were applied daily to the skin of minipigs for a period of three weeks. After the treatment period, skin biopsies were taken, and the epidermal thickness was measured from hematoxylin and eosin (H&E) stained sections to assess the atrophogenic potential.[\[1\]](#)
- **Human Skin Explant Model:** Full-thickness human skin explants (NativeSkin®) were used. Compounds were applied topically, and after 24 hours, quantitative real-time PCR was performed to measure the expression of GR target genes, such as FKBP5 and GILZ (TSC22D3), to confirm target engagement in human tissue.[\[11\]](#)

Development and Clinical Progression

The development of **LEO 134310** followed a structured path from preclinical characterization to clinical evaluation.



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- To cite this document: BenchChem. [LEO 134310 discovery and development history]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10827878#leo-134310-discovery-and-development-history]

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